

Application Notes and Protocols for Preparing Robinlin Stock Solutions in Cell Culture

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Compound of Interest

Compound Name: *Robinlin*

Cat. No.: B1250724

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These application notes provide a comprehensive guide for the preparation, storage, and use of **Robinlin** stock solutions in cell culture applications. Adherence to these protocols is crucial for ensuring experimental reproducibility and accuracy.

Compound Information

Robinlin is a novel bioactive homo-monoterpene isolated from *Robinia pseudoacacia*.^[1]

Preliminary studies suggest it possesses biological activities, including potential cytotoxic and antioxidant effects.^{[1][2]}

Table 1: Physicochemical Properties of **Robinlin**

Property	Value	Source
Molecular Formula	<chem>C11H18O3</chem>	PubChem[3]
Molecular Weight	198.26 g/mol	PubChem[3]
Appearance	Not specified (likely a solid)	-
Purity	>98% (recommended)	General laboratory practice
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Inferred from extracts of the source plant[2][4]
Storage of Solid	-20°C, desiccated, protected from light	General laboratory practice
Stock Solution Storage	-20°C or -80°C in small aliquots	General laboratory practice[5]

Solubility and Recommended Solvents

While specific solubility data for pure **Robinlin** is not widely available, extracts from its source plant, *Robinia pseudoacacia*, have been successfully dissolved in dimethyl sulfoxide (DMSO). [2][4] Therefore, DMSO is the recommended solvent for preparing high-concentration primary stock solutions of **Robinlin**. It is crucial to use cell culture grade DMSO to avoid cytotoxicity from impurities. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize solvent-induced cellular stress.[6]

Table 2: Recommended Solvents for **Robinlin**

Solvent	Recommended Use	Notes
DMSO	Primary stock solution	Use cell culture grade. Final concentration in media should be $\leq 0.5\%$. ^[6]
Ethanol	Alternative for primary stock	May be less effective for high concentrations. Check solubility.
PBS (pH 7.4)	Not recommended for stock	Low solubility of organic compounds is expected.
Cell Culture Media	Working solutions	Prepare fresh by diluting the stock solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Robinlin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Robinlin**, a common starting concentration for in vitro studies.

Materials:

- **Robinlin** (solid form)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Calculate the required mass of **Robinlin**:

- To prepare 1 mL of a 10 mM stock solution, use the following formula:

- $\blacksquare \text{ Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

- $\blacksquare \text{ Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 198.26 \text{ g/mol} \times 1000 \text{ mg/g} = 1.98 \text{ mg}$

- Weighing **Robinlin**:

- Tare a sterile, amber microcentrifuge tube on the analytical balance.

- Carefully weigh 1.98 mg of **Robinlin** into the tared tube.

- Dissolving **Robinlin** in DMSO:

- Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the weighed **Robinlin**.

- Close the tube tightly and vortex thoroughly until the solid is completely dissolved. A brief sonication in a water bath may aid dissolution if necessary.

- Visually inspect the solution to ensure no solid particles remain.

- Storage and Aliquoting:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller volumes (e.g., 20 μL) in sterile, amber microcentrifuge tubes.

- Label the aliquots clearly with the compound name ("**Robinlin**"), concentration (10 mM), solvent (DMSO), and the date of preparation.

- Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

This protocol outlines the dilution of the 10 mM **Robinlin** stock solution to the desired final concentration for treating cells.

Materials:

- 10 mM **Robinlin** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution
- Pipettes and sterile, filtered pipette tips

Procedure:

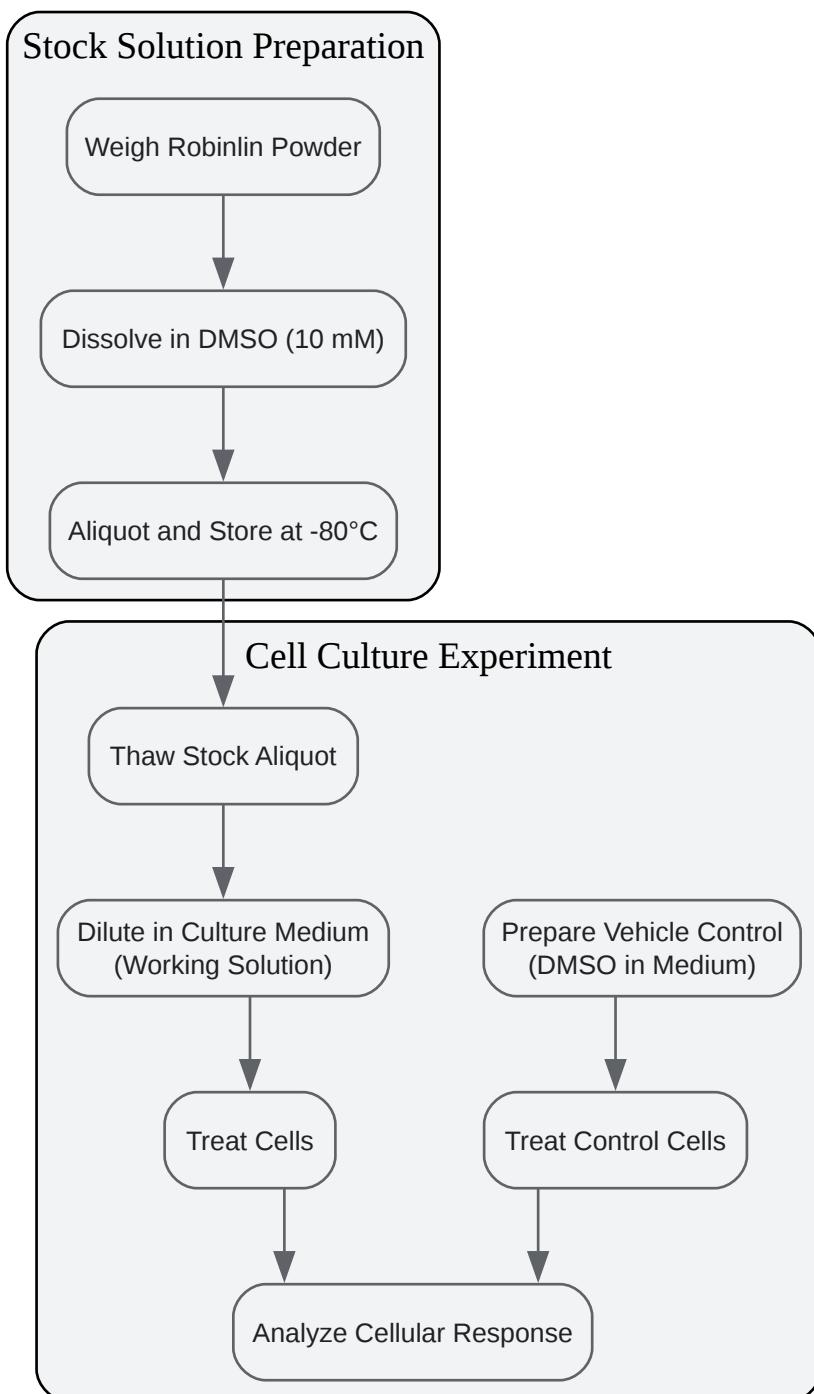
- Determine the final concentration and volume:
 - Decide on the final concentration(s) of **Robinlin** you want to test in your experiment (e.g., 1 μ M, 5 μ M, 10 μ M, 25 μ M, 50 μ M).
- Calculate the required volume of stock solution:
 - Use the $M_1V_1 = M_2V_2$ formula, where:
 - M_1 = Concentration of the stock solution (10 mM or 10,000 μ M)
 - V_1 = Volume of the stock solution to be added
 - M_2 = Desired final concentration
 - V_2 = Final volume of the cell culture medium
 - Example for 10 μ M final concentration in 2 mL of medium:
 - $(10,000 \mu\text{M}) \times V_1 = (10 \mu\text{M}) \times (2 \text{ mL})$
 - $V_1 = (10 \mu\text{M} \times 2 \text{ mL}) / 10,000 \mu\text{M} = 0.002 \text{ mL or } 2 \mu\text{L}$
- Prepare the working solution:

- Add the calculated volume of the **Robinlin** stock solution to the final volume of pre-warmed complete cell culture medium.
- For the example above, add 2 μ L of the 10 mM stock solution to 2 mL of medium.
- Mix gently by pipetting up and down or by swirling the culture vessel.

- Vehicle Control:
 - It is essential to include a vehicle control in your experiments.
 - Prepare a control by adding the same volume of DMSO (without **Robinlin**) to an equivalent volume of cell culture medium. In the example above, this would be 2 μ L of DMSO in 2 mL of medium.
- Treat the cells:
 - Remove the existing medium from your cells and replace it with the freshly prepared medium containing the desired concentration of **Robinlin** or the vehicle control.

Visualizations

Experimental Workflow

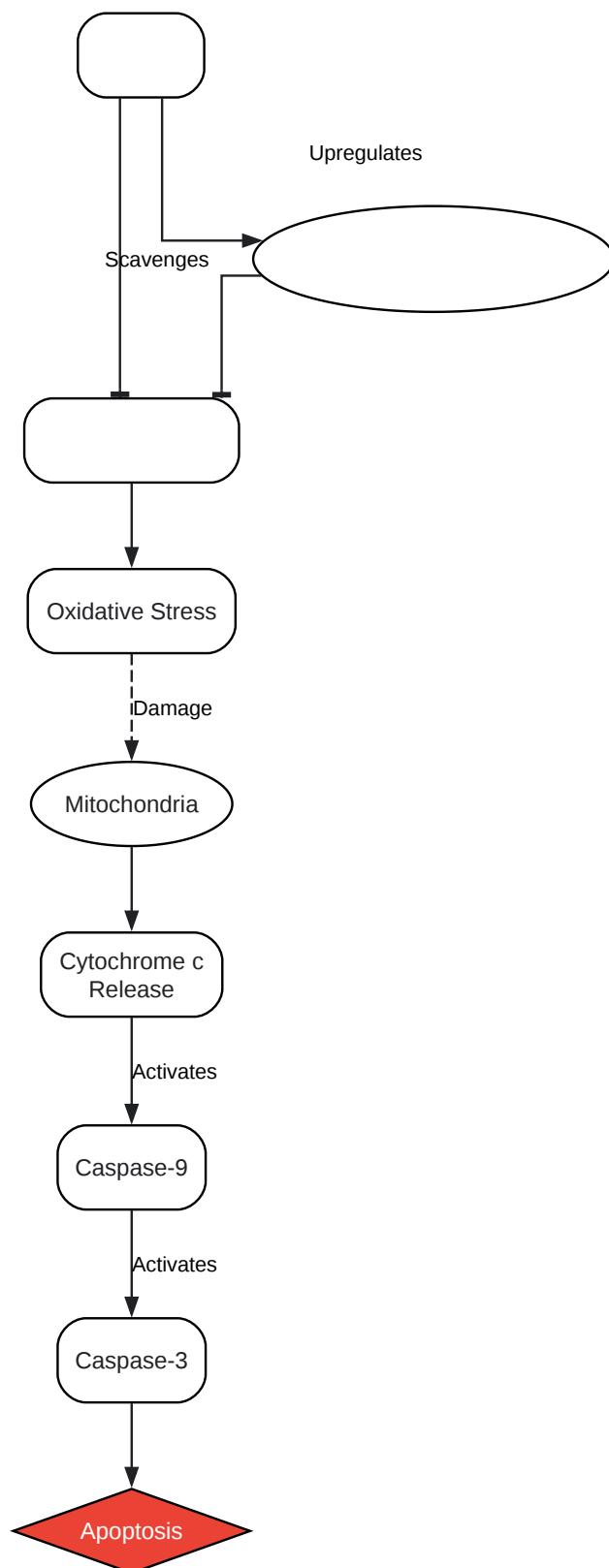


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Workflow for preparing and using **Robinlin** solutions.

Plausible Signaling Pathway: Antioxidant and Pro-Apoptotic Effects

Given that extracts from *Robinia pseudoacacia* exhibit antioxidant properties and **Robinlin** has shown bioactivity in cytotoxicity assays, a plausible mechanism of action involves the modulation of cellular redox state and induction of apoptosis.

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Hypothesized **Robinlin** mechanism of action.

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